Technical Whitepaper: Advanced NMR Characterization of Sulfiram-d10

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Compound of Interest	
Compound Name:	*Sulfiram-d10*
CAS No.:	*1346603-19-7*
Cat. No.:	*B585341*

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Executive Summary & Structural Context[1][2][3]

Sulfiram (Tetraethylthiuram monosulfide) is a critical organosulfur compound used primarily as an ectoparasiticide and a vulcanization accelerator. Its deuterated isotopologue, **Sulfiram-d10** (CAS: 1346603-19-7), serves as a "gold standard" Internal Standard (IS) for quantitative LC-MS/MS bioanalysis. The introduction of deuterium atoms (

or D) alters the physicochemical mass by +10 Da, allowing for mass-resolved quantification while retaining chromatographic fidelity.

However, confirming the identity and isotopic purity of **Sulfiram-d10** requires a nuanced understanding of Nuclear Magnetic Resonance (NMR) physics. Unlike standard proton NMR, which relies on signal presence, the analysis of **Sulfiram-d10** relies on signal absence (the "Proton Void") and specific heteronuclear coupling patterns in

NMR.

Molecular Formula:

Molecular Weight: ~274.54 g/mol (vs. 264.47 g/mol for native Sulfiram)

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Experimental Methodology

To ensure reproducible spectral data, the following protocol minimizes solvent effects and maximizes the detection of insensitive deuterated carbon nuclei.

Sample Preparation[4]

- Solvent: Chloroform-d (

  , 99.8% D) is preferred over DMSO-

  to prevent viscosity-induced line broadening and to align with historical literature data for thiurams.

- Concentration:
  - NMR: 5–10 mg in 600 µL solvent.
  - NMR: 20–30 mg (Critical: Deuterated carbons exhibit reduced NOE enhancement and signal splitting, requiring higher mass).
- Internal Reference: TMS (Tetramethylsilane) at 0.00 ppm.

Acquisition Parameters

The analysis of deuterated compounds requires specific parameter adjustments to account for the relaxation properties of deuterium (

).

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Parameter	NMR (Proton)	NMR (Carbon)	Rationale
Pulse Sequence	zg30 (Standard)	zgpg30 (Power-gated decoupling)	Decoupling removes H-C splitting but reveals D-C splitting.
Relaxation Delay (D1)	1.0 sec	5.0 - 10.0 sec	Deuterated carbons lack the efficient H-C dipolar relaxation pathway; longer D1 prevents saturation.
Scans (NS)	16	> 1024	Deuterated carbon signals are split into multiplets (1:2:3:2:1 or 1:3:6:7:6:3:1), drastically reducing S/N ratio.
Spectral Width	12 ppm	250 ppm	Covers the downfield Thiocarbonyl (C=S) region (~195 ppm).

Workflow Visualization

The following diagram outlines the logical flow for validating **Sulfiram-d10**, distinguishing it from native Sulfiram and potential impurities.

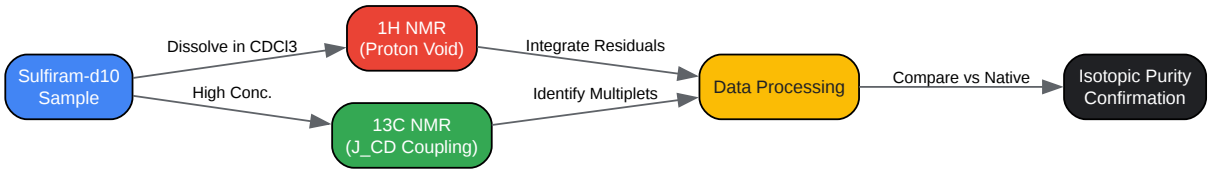

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Figure 1: Analytical workflow for the structural validation of deuterated internal standards.

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Spectral Analysis: The Proton Void (NMR)

In native Sulfiram, the spectrum is dominated by the ethyl groups: a triplet (methyl) and a quartet (methylene). In **Sulfiram-d10**, ten of these protons are replaced by deuterium.

The "Silent" Spectrum

Deuterium (

) has a gyromagnetic ratio

roughly 1/6.5 that of Protium (

). Consequently, deuterated sites are invisible in standard proton NMR.

- Native Sulfiram: Integration ratio is 12:8 (Methyl : Methylene). Total 20H.
- **Sulfiram-d10**:
  - If the molecule contains two fully deuterated ethyl groups (

) and two native groups (

    ), the integration drops by exactly 50%.
  - Observed Signals: You will observe a clean triplet and quartet corresponding to the remaining 10 protons.
  - The Check: If the integration (relative to an external standard) is 50% of the molar equivalent of native Sulfiram, the d10 labeling is confirmed.

Isotopic Purity Calculation

Any signal observed at the chemical shift of the deuterated positions indicates incomplete deuteration (

or

impurity).

Where

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is the integral of the "silent" region (should be ~0) and

is the integral of the non-deuterated ethyl groups.

NMR: The Multiplet Forest

This is the definitive confirmation step. While proton NMR shows what is missing, carbon NMR shows the presence of the C-D bond via scalar coupling.

Spin Coupling Physics ( )

Unlike Carbon-Proton coupling (removed by decoupling), Carbon-Deuterium coupling (

) persists. Since Deuterium has a spin

:

- Multiplicity Rule:

  , where

  is the number of attached deuteriums.

- Isotope Shift: Deuteration causes an upfield shift (lower ppm) of 0.3–0.5 ppm per D atom (the

  -shift).

Predicted Spectral Data

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Carbon Position	Native Signal ( )	Sulfiram-d10 Signal	Multiplicity	Pattern
Thiocarbonyl (C=S)	~194.0 ppm	~194.0 ppm	Singlet	Unaffected (too far from D)
Methylene ( )	~52.0 ppm	~51.5 ppm	Quintet (1:2:3:2:1)	Coupled to 2 D atoms ( )
Methyl ( )	~13.5 ppm	~13.0 ppm	Septet (1:3:6:7:6:3:1)	Coupled to 3 D atoms ( )

Note: The native (protonated) ethyl groups will still appear as singlets at 52.0 ppm and 13.5 ppm. The d10 spectrum will therefore show PAIRS of signals: a singlet (native) and an upfield multiplet (deuterated).

Coupling Logic Diagram

The following diagram illustrates why the carbon signals split into specific patterns.

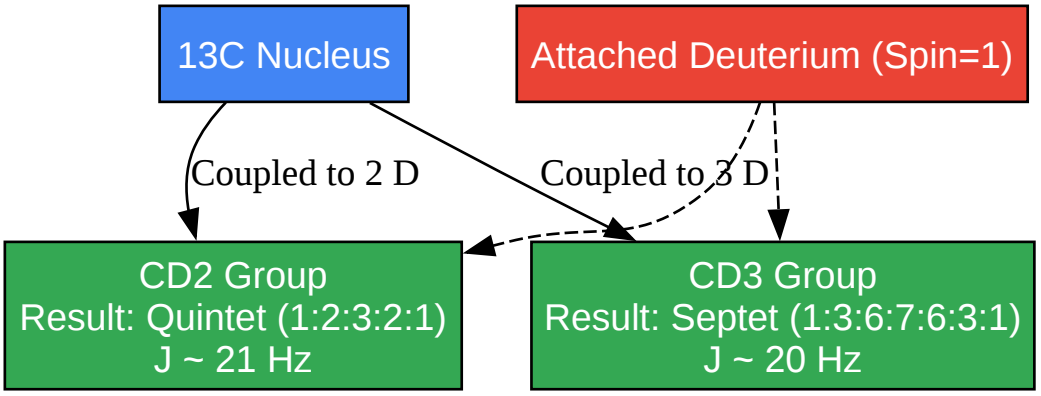

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Figure 2: Spin-spin coupling logic for Deuterated Carbons. The multiplicity follows the 2nI+1 rule.

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Quality Control & Validation Criteria

To certify a batch of **Sulfiram-d10** for use in regulated drug development, the data must meet these criteria:

- Chemical Purity: >98% (No extraneous peaks in NMR outside the ethyl/solvent regions).
- Isotopic Enrichment: >99% atom % D. Confirmed by the absence of signals underlying the "silent" deuterated positions.
- Structural Integrity: Presence of the thiocarbonyl carbon at ~194 ppm (confirms the backbone is intact and not degraded to diethylamine).

References

- PubChem. (2025).[1][2] Sulfiram Compound Summary. National Library of Medicine. [Link]
- Claridge, T. D. W. (2016). High-Resolution NMR Techniques in Organic Chemistry. Elsevier. (Standard text on heteronuclear coupling).
- Berger, S., & Sicker, D. (2009). Classics in Spectroscopy: Isolation and Structure Elucidation of Natural Products. Wiley-VCH. (Reference for isotope shifts in NMR).

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Sources

- 1. Disulfiram | C10H20N2S4 | CID 3117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sulfiram | C10H20N2S3 | CID 7215 - PubChem [pubchem.ncbi.nlm.nih.gov]
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